

Technical Guide: Safe Handling & Application of Ethyl[2-(methylsulfanyl)ethyl]amine

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Compound of Interest

Compound Name: Ethyl[2-(methylsulfanyl)ethyl]amine

Cat. No.: B12088929

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CAS No: 19815-27-1 | Formula: C₅H₁₃NS | MW: 119.23 g/mol

Part 1: Executive Summary & Chemical Identity

Ethyl[2-(methylsulfanyl)ethyl]amine is a bifunctional building block featuring a secondary amine and a thioether (sulfide) moiety. In drug development, it serves as a critical intermediate for introducing ethyl-amino-ethyl-thio side chains, often seen in H₂-receptor antagonists, kinase inhibitors, and radioprotective agents.

Operational Criticality: Due to the scarcity of specific physical data for this exact CAS number in public literature, this guide utilizes Structural Read-Across Methodology (SRAM). We derive safety boundaries from its primary amine parent, 2-(Methylthio)ethylamine (CAS 18542-42-2), and its N-methyl analog. Treat this compound as a Corrosive Flammable Liquid with high odor potency.

Chemical Structure & Identity

Parameter	Detail
IUPAC Name	N-Ethyl-2-(methylsulfanyl)ethanamine
Synonyms	N-Ethyl-2-(methylthio)ethylamine; 2-Ethylaminoethyl methyl sulfide
CAS Number	19815-27-1
Molecular Structure	CH ₃ -S-CH ₂ -CH ₂ -NH-CH ₂ -CH ₃
Functional Groups	Secondary Amine (Nucleophile/Base), Thioether (Oxidation prone)

Part 2: Hazard Identification & Toxicology (GHS)

Core Directive: Do not underestimate the "Stench" hazard. Thioethers possess low olfactory thresholds (ppb range). Inadequate containment will result in facility-wide contamination and potential evacuation alarms.

GHS Classification (Derived)

Based on homologous series analysis (Primary Amine -> Secondary Amine), the following classifications are assigned for risk management:

Hazard Class	Category	Hazard Statement	Code
Flammable Liquids	Cat 3	Flammable liquid and vapor.[1]	H226
Skin Corrosion	Cat 1B	Causes severe skin burns and eye damage.[2][3]	H314
Eye Damage	Cat 1	Causes serious eye damage.[1][2][3][4][5]	H318
Acute Toxicity	Cat 4	Harmful if swallowed.[2][5]	H302
Sensitization	-	Stench (Not a GHS category, but critical).	-

Toxicology Mechanism

- **Corrosivity:** The secondary amine function (pKa ~10-11) creates a highly alkaline local environment upon contact with moisture in tissues, leading to saponification of lipids and liquefactive necrosis.
- **Metabolic Activation:** Thioethers can be metabolized via S-oxidation to sulfoxides and sulfones. While often less toxic, the metabolic burden on Flavin-containing Monooxygenases (FMOs) should be considered in ADME studies.

Part 3: Physical Properties & Stability

Note: Values marked with (*) are predicted based on the primary amine analog (BP 148°C) and N-methyl analog.*

Property	Value (Est.)	Operational Implication
Physical State	Liquid	Easy to dispense, but splash risk.
Color	Colorless to Pale Yellow	Darkening indicates oxidation (S-oxide formation).
Boiling Point	160°C - 170°C	Moderate volatility; vacuum distillation recommended.
Flash Point	45°C - 55°C	Flammable. Ground all glassware.
Density	0.92 - 0.96 g/mL*	Lighter than water; floats during aqueous workup.
Solubility	Miscible in organics; Soluble in water	High water solubility complicates extraction; use salting-out.

Part 4: Operational Safety Protocols

Engineering Controls & Ventilation

The "Double-Barrier" Rule: Due to the thioether stench and amine corrosivity, standard fume hood use is insufficient if the sash is frequently adjusted.

- Primary Barrier: All transfers must occur inside a fume hood with a face velocity >100 fpm.
- Secondary Barrier: Reaction vessels must be vented through a bleach scrubber (sodium hypochlorite solution) to oxidize escaping sulfide vapors before they hit the hood exhaust.

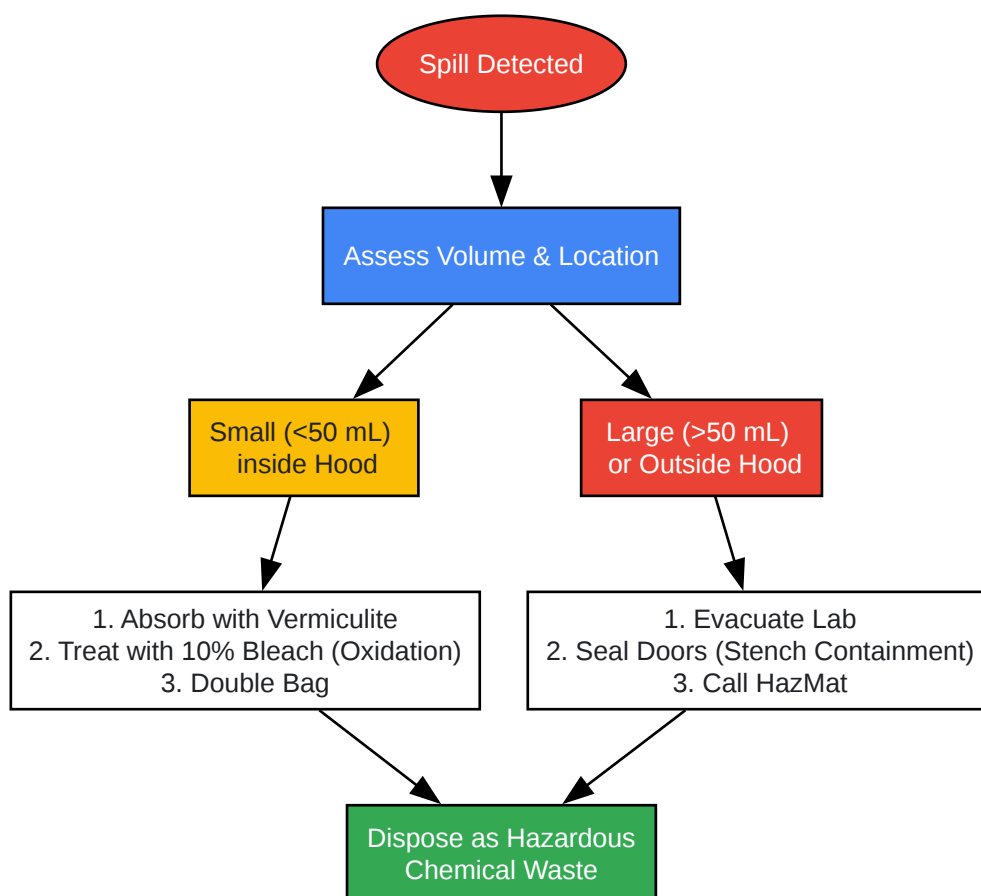
Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical Splash Goggles + Face Shield (if pouring >100mL). Standard safety glasses are insufficient for corrosive liquids.
- Hands:

- Splash Contact: Nitrile (0.11 mm).
- Prolonged Contact: Silver Shield® or Viton® laminate gloves. Thioethers can permeate thin nitrile.
- Respiratory: If working outside a hood (Emergency only), use a Full-Face Respirator with ABEK (Organic/Inorganic/Acid/Ammonia) cartridges.

Emergency Response Logic

The following diagram outlines the decision logic for spill response, prioritizing containment of the "Stench" aspect to prevent facility panic.



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Figure 1: Decision logic for **Ethyl[2-(methylsulfanyl)ethyl]amine** spill response. Note the critical step of oxidation (Bleach) to neutralize odor.

Part 5: Synthesis & Handling Workflow

Storage & Stability

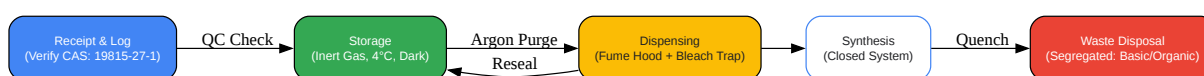
- Oxidation Risk: The sulfur atom is prone to oxidation to sulfoxide (S=O) upon air exposure.
- Carbonate Formation: The amine will absorb CO₂ from the air to form carbamates/carbonates.
- Protocol: Store under Argon or Nitrogen atmosphere. Refrigerate (2-8°C) to minimize volatility and degradation.

Reaction Setup (Best Practices)

When using this reagent in nucleophilic substitution or amide coupling:

- Acid Scavenging: As a secondary amine, it acts as a base. If used as a nucleophile, add a non-nucleophilic base (e.g., DIPEA) if HCl is generated.
- Quenching: Never quench reaction mixtures directly into acidic water without cooling; the exotherm can vaporize the unreacted amine, releasing a stench cloud.

Handling Lifecycle Diagram



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Figure 2: Safe handling lifecycle from receipt to disposal, emphasizing inert storage and segregated waste streams.

Part 6: Disposal Considerations

Do not pour down the drain.

- Chemical Identity: Classify as "Flammable, Corrosive, Organic Base."

- Neutralization: For small residues, treat with dilute hydrogen peroxide or bleach to oxidize the sulfide (eliminating odor) before adding to the organic waste container.
- Segregation: Keep separate from oxidizers (nitric acid) in the waste stream to prevent uncontrolled exotherms, despite the oxidation step mentioned above (controlled vs uncontrolled).

References

- PubChem.Compound Summary: 2-(Methylthio)ethylamine (CAS 18542-42-2).[6] National Library of Medicine. [\[Link\]](#) (Accessed Oct 2023).
- ECHA (European Chemicals Agency).Registration Dossier: 2-(methylthio)ethylamine.[\[Link\]](#)

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